

Application Note & Protocol: Preparation of UNC0631 Stock Solution in DMSO

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Compound of Interest

Compound Name: UNC 0631

Cat. No.: B612092

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Audience: Researchers, scientists, and drug development professionals.

Introduction: UNC0631 is a potent and selective small molecule inhibitor of the histone methyltransferases G9a (also known as KMT1C or EHMT2) and G9a-like protein (GLP).^{[1][2][3]} G9a and GLP form a heterodimeric complex that is the primary enzyme responsible for mono- and dimethylation of histone H3 at lysine 9 (H3K9me1 and H3K9me2), epigenetic marks typically associated with transcriptional repression.^[4] UNC0631 acts as a substrate-competitive inhibitor, occupying the peptide binding groove of G9a/GLP, thereby preventing the methylation of H3K9.^[5] With an in vitro IC50 value of approximately 4 nM for G9a, UNC0631 is a valuable chemical probe for studying the biological roles of G9a/GLP in various cellular processes and diseases, including cancer.^{[1][6][7]} This document provides detailed procedures for the preparation, handling, and storage of UNC0631 stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

This table summarizes the key physical and chemical properties of UNC0631.

Property	Value	Citations
Molecular Formula	C ₃₇ H ₆₁ N ₇ O ₂	[8]
Molecular Weight	635.9 g/mol	[8]
CAS Number	1320288-19-4	[8][9]
Appearance	Crystalline solid	[8]
Purity	≥98%	[8]
Solubility in DMSO	Varies by supplier: 5 mg/mL to 100 mg/mL.[6][8] Solubility can be aided by gentle warming (37°C) and/or sonication.[1][9] Use of new, anhydrous DMSO is recommended.[1]	[1][6][8][9]
Storage (Solid Powder)	-20°C for up to 3 years.	[6]
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 year or -80°C for up to 2 years to prevent repeated freeze-thaw cycles.[1][6][10]	[1][6][10]

Experimental Protocols

Materials Required:

- UNC0631 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO), preferably from a newly opened bottle[1]
- Calibrated analytical balance
- Sterile, RNase/DNase-free polypropylene microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes and sterile filter tips

- Vortex mixer
- Ultrasonic water bath or heating block

Calculations for Stock Solution Preparation

To prepare a stock solution of a desired concentration, use the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

Example: To prepare 1 mL of a 10 mM UNC0631 stock solution:

- Molarity = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 635.9 g/mol

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 635.9 \text{ g/mol} \times 1000 \text{ mg/g} = 6.359 \text{ mg}$$

Therefore, 6.36 mg of UNC0631 is needed to make 1 mL of a 10 mM stock solution.

Step-by-Step Protocol for Preparing a 10 mM Stock Solution:

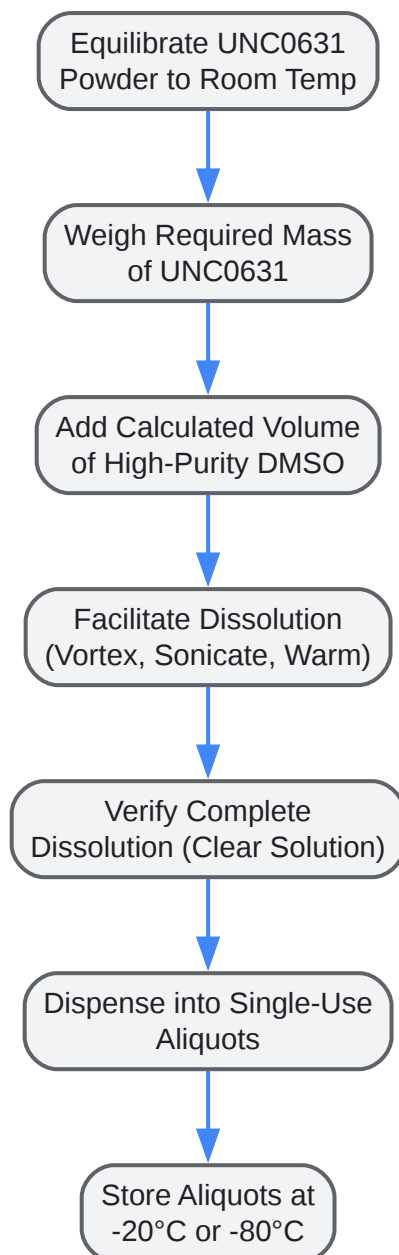
- **Equilibration:** Allow the vial of UNC0631 powder to equilibrate to room temperature for 15-20 minutes before opening to minimize moisture condensation.
- **Weighing:** Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance. Carefully weigh 6.36 mg of UNC0631 powder and transfer it into the tube.
- **Solvent Addition:** Using a calibrated micropipette, add 1.0 mL of high-purity DMSO to the microcentrifuge tube containing the powder.
- **Dissolution:** Close the tube cap tightly and vortex the solution for 1-2 minutes. If the solid does not fully dissolve, use one or both of the following methods:

- Sonication: Place the tube in an ultrasonic water bath for 5-10 minutes, checking for dissolution periodically.[\[1\]](#)[\[9\]](#)
- Gentle Warming: Warm the tube at 37°C for 10-15 minutes, vortexing occasionally until the solution is clear.[\[6\]](#)[\[9\]](#)
- Verification: Visually inspect the solution against a light source to ensure that all particulate matter has dissolved and the solution is clear.
- Aliquoting: To avoid degradation from multiple freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes.[\[1\]](#)[\[10\]](#)
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years).[\[1\]](#)[\[6\]](#)

Visualizations

Workflow for UNC0631 Stock Solution Preparation

Workflow for UNC0631 Stock Solution Preparation

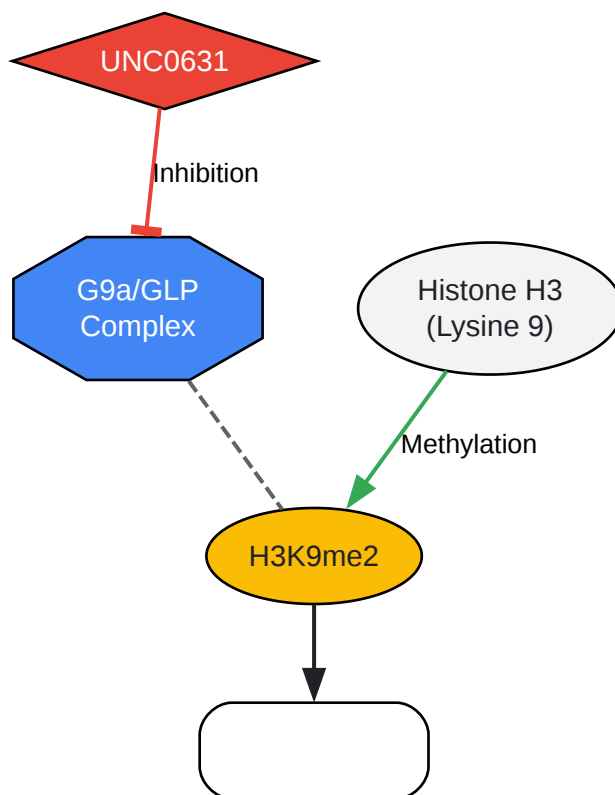


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Caption: A flowchart illustrating the key steps for preparing a UNC0631 stock solution in DMSO.

UNC0631 Mechanism of Action

UNC0631 Mechanism of Action

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- To cite this document: BenchChem. [Application Note & Protocol: Preparation of UNC0631 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612092#preparing-unc-0631-stock-solution-in-dmsol]

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